Application Notes and Protocols for Plasmepsin V Assay

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Compound of Interest		
Compound Name:	*Dabcyl-LNKRLLHETQ-Edans*	
Cat. No.:	*B12376979*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Plasmepsin V (PMV) is an aspartic protease located in the endoplasmic reticulum of Plasmodium falciparum, the parasite responsible for the most severe form of malaria. This enzyme plays a critical role in the parasite's life cycle by cleaving the PEXEL (Plasmodium Export Element) motif of effector proteins destined for export into the host red blood cell. This protein export is essential for the parasite's survival and virulence, making Plasmepsin V a key target for the development of novel antimalarial drugs.

The **Dabcyl-LNKRLLHETQ-Edans** peptide is a specific fluorogenic substrate designed for the in vitro assessment of Plasmepsin V activity. This substrate utilizes the principle of Fluorescence Resonance Energy Transfer (FRET). The Edans fluorophore is quenched by the Dabcyl group when the peptide is intact. Upon cleavage by Plasmepsin V between the Leucine (L) and Histidine (H) residues, the fluorophore and quencher are separated, resulting in an increase in fluorescence. This allows for a sensitive and continuous measurement of enzyme activity.

These application notes provide a detailed protocol for a 96-well plate-based FRET assay to measure Plasmepsin V activity and to screen for potential inhibitors.

Quantitative Data Summary

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The following tables summarize key quantitative data for the Plasmepsin V FRET assay.

Parameter	Value	Substrate	Conditions	Reference(s)
K_m_	4.6 µM	Dabcyl-LNKRLLHETQ-E(EDANS)	50 mM MES, pH 6.0, 0.005% Tween-20, 37°C	[1]
k_cat_	0.24 s^{-1}	Dabcyl-LNKRLLHETQ-E(EDANS)	50 mM MES, pH 6.0, 0.005% Tween-20, 37°C	[1]
Optimal pH	5.5 - 7.0	Dabcyl-LNKRLLHETQ-E(EDANS)	50 mM MES buffer, 37°C	[1]
Excitation Wavelength	340 nm	Dabcyl-LNKRLLHETQ-E(EDANS)	-	[2]
Emission Wavelength	492 nm	Dabcyl-LNKRLLHETQ-E(EDANS)	-	[2]

Table 1: Kinetic Parameters and Assay Conditions for Plasmepsin V with **Dabcyl-LNKRLLHETQ-Edans** Substrate.

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Inhibitor	IC_{50}	Target Plasmepsin	Assay Conditions	Reference(s)
Pepstatin A	22 µM	Plasmepsin V	50 mM MES, pH 6.0, 0.005% Tween-20, 37°C	[1]
WEHI-842	0.2 nM	Plasmepsin V	Not specified	[3]
WEHI-916	20 nM	Plasmepsin V	25 mM Tris, 25 mM MES, pH 6.4, 37°C	[2]
Lopinavir	1.3 µM (EC_{50})	P. falciparum	In vitro parasite growth inhibition	
Ritonavir	3.0 µM (EC_{50})	P. falciparum	In vitro parasite growth inhibition	

Table 2: Inhibitor Potency (IC_{50}/EC_{50}) against Plasmepsin V and *P. falciparum*.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the protein export pathway mediated by Plasmepsin V and the experimental workflow for the FRET-based assay.

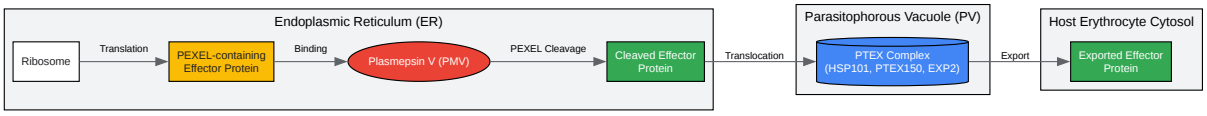

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Diagram 1: Plasmepsin V-mediated protein export pathway.

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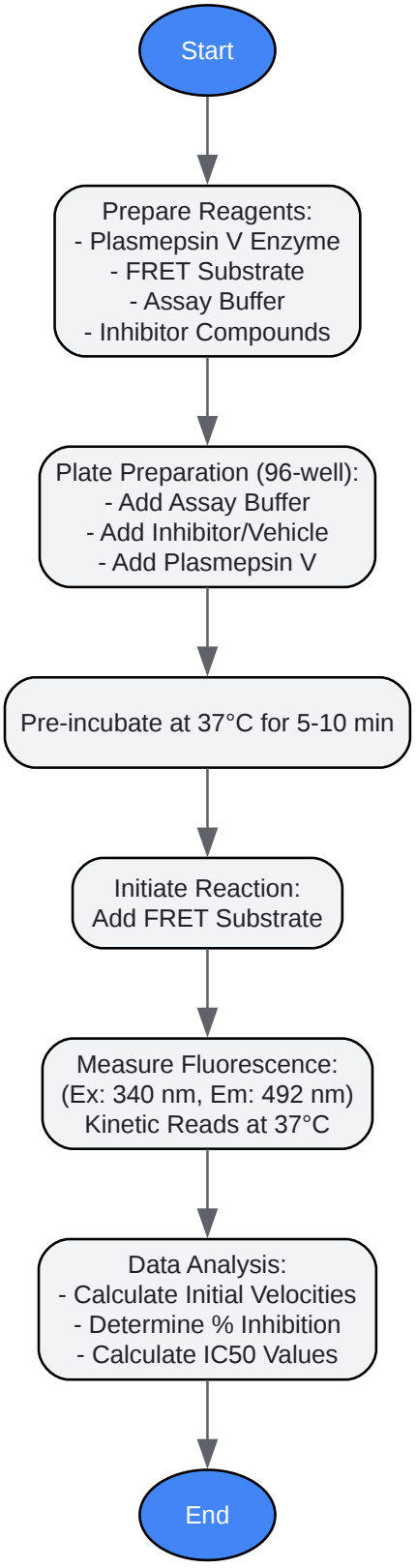

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Diagram 2: Experimental workflow for the Plasmepsin V FRET assay.

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Detailed Experimental Protocol

This protocol is designed for a 96-well plate format, suitable for manual or automated high-throughput screening.

1. Materials and Reagents

- Enzyme: Recombinant Plasmepsin V
- Substrate: **Dabcyl-LNKRLLHETQ-Edans** FRET peptide substrate
- Assay Buffer: 50 mM MES, pH 6.0, containing 0.005% Tween-20.[1] An alternative buffer is 25 mM Tris, 25 mM MES, pH 6.4.[2]
- Inhibitors: Test compounds and a known inhibitor (e.g., Pepstatin A) for positive control.
- Vehicle: Dimethyl sulfoxide (DMSO) for dissolving compounds.
- Equipment:
  - 96-well black, flat-bottom microplates
  - Multichannel pipettes
  - Fluorescence plate reader with temperature control and excitation/emission filters for 340 nm and 492 nm, respectively.[2]

2. Reagent Preparation

- Plasmepsin V Enzyme Stock: Prepare a stock solution of Plasmepsin V in a suitable buffer (e.g., 50 mM MES, pH 6.0) and store at -80°C. Determine the optimal final enzyme concentration by titration to achieve a linear reaction rate for at least 30 minutes. A final concentration of approximately 10 nM is a good starting point.[1]
- FRET Substrate Stock: Dissolve the **Dabcyl-LNKRLLHETQ-Edans** substrate in DMSO to create a high-concentration stock (e.g., 1-10 mM) and store at -20°C. The final substrate concentration in the assay should be at or below the K_m_ value (e.g., 1.5 - 5 µM) to ensure sensitivity to competitive inhibitors.[1][2]

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- Inhibitor Stock Solutions: Dissolve test compounds and control inhibitors in 100% DMSO to create stock solutions (e.g., 10 mM). Prepare serial dilutions in DMSO. The final DMSO concentration in the assay should be kept low (e.g., ≤ 1%) to avoid affecting enzyme activity.

3. Assay Procedure

- Plate Setup:
  - Add Assay Buffer to all wells of a 96-well plate.
  - Add the desired volume of inhibitor dilutions or DMSO (for no-inhibitor and no-enzyme controls) to the appropriate wells.
  - Add Plasmepsin V enzyme to all wells except the no-enzyme control wells.
- Pre-incubation:
  - Mix the plate gently and pre-incubate at 37°C for 5-10 minutes to allow the inhibitors to bind to the enzyme.[1]
- Reaction Initiation:
  - Initiate the enzymatic reaction by adding the FRET substrate to all wells.
- Fluorescence Measurement:
  - Immediately place the plate in a fluorescence plate reader pre-heated to 37°C.
  - Measure the fluorescence intensity kinetically (e.g., every 1-2 minutes for 30-60 minutes) using an excitation wavelength of 340 nm and an emission wavelength of 492 nm.[2]

4. Data Analysis

- Calculate Initial Reaction Velocities:
  - For each well, plot the relative fluorescence units (RFU) against time.

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- Determine the initial velocity (V_0) of the reaction by calculating the slope of the linear portion of the curve.

- Determine Percent Inhibition:
  - Calculate the percentage of inhibition for each inhibitor concentration using the following formula: % Inhibition = [1 - (V_inhibitor / V_no-inhibitor)] * 100 where V_inhibitor is the initial velocity in the presence of the inhibitor and V_no-inhibitor is the initial velocity in the absence of the inhibitor (DMSO control).

- Calculate IC_{50} Values:
  - Plot the percent inhibition against the logarithm of the inhibitor concentration.
  - Fit the data to a sigmoidal dose-response curve using a suitable software (e.g., GraphPad Prism) to determine the IC_{50} value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

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